

Commercial Availability and Applications of Neophyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: Neophyl chloride

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Introduction

Neophyl chloride, systematically named (1-chloro-2-methylpropan-2-yl)benzene, is a halogenated organic compound with the chemical formula $C_{10}H_{13}Cl$.^[1] This guide provides an in-depth overview of its commercial availability, key chemical properties, synthesis protocols, and significant applications in research and development, particularly in the realm of organic synthesis. Due to the steric hindrance provided by the neopentyl group, **neophyl chloride** exhibits unusual reactivity in nucleophilic substitution reactions, making it a valuable precursor for specific organometallic reagents.^[1]

Commercial Availability and Suppliers

Neophyl chloride is readily available from a variety of chemical suppliers worldwide. The purity levels typically offered are suitable for most research and development applications. Below is a summary of representative suppliers and indicative pricing.

Supplier	Purity	Quantity	Price (USD)	Reference
Hebei Yanxi Chemical Co., Ltd.	98%	per KG	\$1.00	[2]
Hebei Chuanghai Biotechnology Co., Ltd.	99%	per KG	\$10.00 - \$30.00	[2]
EAST CHEMSOURCE S LIMITED	99%	per Kilogram	\$18.00 - \$20.00	[3]
Chemical-Suppliers.com	---	25 mL	\$20.00 - \$40.00	[4]
GIHI CHEMICALS CO.,LIMITED	Industrial Grade, 99%	25kg/Drum	\$0.1/KG EXW	[5]

Note: Prices are indicative and subject to change. Please contact the suppliers directly for current pricing and availability.

Physicochemical Properties

Neophyl chloride is a colorless to slightly yellow liquid.[\[6\]](#) Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	515-40-2	[1]
Molecular Formula	C ₁₀ H ₁₃ Cl	[1]
Molar Mass	168.66 g/mol	[1]
Boiling Point	223 °C (433 °F; 496 K)	[1]
Density	1.047 g/cm ³	[1]
Solubility	Insoluble in water, soluble in organic solvents.	[7]

Experimental Protocols

Synthesis of Neophyl Chloride

A common and large-scale preparation of **neophyl chloride** involves the electrophilic aromatic substitution reaction of benzene with methallyl chloride, using sulfuric acid as a catalyst.[1] A detailed and reliable protocol is provided by Organic Syntheses.[8]

Materials:

- Benzene (purified)
- Methallyl chloride (redistilled commercial sample)
- Concentrated sulfuric acid
- Anhydrous sodium sulfate
- Distilled water

Procedure:[8]

- In a 2-liter three-necked flask equipped with a mechanical stirrer, thermometer, and dropping funnel, combine 500 g (570 ml, 6.4 moles) of benzene and 34.6 g (18.8 ml) of concentrated sulfuric acid.

- Cool the mixture to 20°C.
- While maintaining vigorous stirring and a temperature of 20°C with a water bath, add 201 g (219 ml, 2.22 moles) of methallyl chloride dropwise over a period of 12 hours.
- After the addition is complete, continue stirring the amber-colored mixture for an additional 12 hours.
- Transfer the reaction mixture to a 1-liter separatory funnel and remove the sulfuric acid layer.
- Wash the remaining benzene solution with four 200-ml portions of distilled water until the washings are neutral to litmus. The solution should become colorless.
- Dry the benzene solution with anhydrous sodium sulfate.
- Remove the benzene by distillation under a pressure of about 45 mm.
- Distill the liquid residue through a 40-cm Vigreux column under reduced pressure. The **neophyl chloride** product is collected at 97–98°C / 10 mm.

The yield of **neophyl chloride** is typically between 262–275 g (70–73%).^[1]

Applications in Organic Synthesis

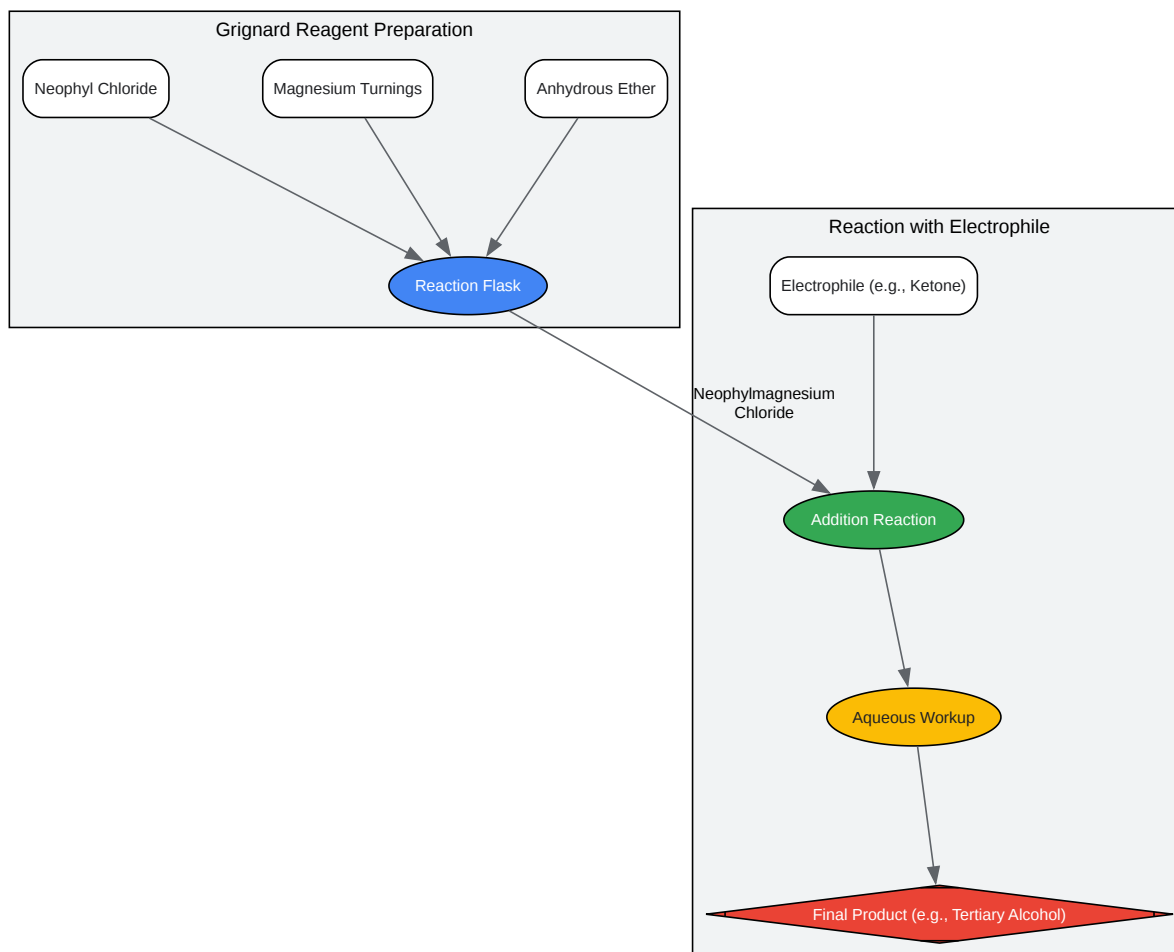
A primary application of **neophyl chloride** is as a precursor to organometallic reagents, such as Grignard and organolithium reagents.^[1] The steric hindrance of the neophyl group prevents typical SN2 reactions and β-hydride elimination, making these reagents particularly useful for specific synthetic transformations.^[1]

Formation and Reaction of Neophylmagnesium Chloride

Neophyl chloride readily reacts with magnesium to form the corresponding Grignard reagent, neophylmagnesium chloride. This reagent is a valuable intermediate in the synthesis of other compounds, such as fenbutatin oxide, an acaricide.^[9]

The following diagram illustrates the general workflow for the formation of neophylmagnesium chloride and its subsequent reaction with an electrophile.

Workflow for Neophylmagnesium Chloride Synthesis and Reaction

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